Application Notes and Protocols for Rutin in Angiogenesis Research

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Compound of Interest

Compound Name:	*Rutin sulfate*
CAS No.:	*12768-44-4*
Cat. No.:	*B077020*

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Disclaimer: Extensive research has been conducted to gather information on the use of "**rutin sulfate**" in angiogenesis research as per the user's request. However, the available scientific literature predominantly focuses on the anti-angiogenic properties of rutin. Specific studies detailing the effects of **rutin sulfate** on angiogenesis are not readily available in the searched resources. Therefore, the following application notes and protocols are based on the comprehensive data available for rutin. Researchers interested in **rutin sulfate** are advised to consider this information as a foundational resource and adapt experimental designs accordingly.

Application Notes: Rutin as an Inhibitor of Angiogenesis

Rutin, a flavonoid glycoside, has demonstrated significant anti-angiogenic properties in various in vivo and in vitro models.[1][2] Its mechanism of action is multifaceted, primarily involving the modulation of key signaling pathways and the production of crucial growth factors and cytokines involved in the formation of new blood vessels. These characteristics make rutin a compound of interest for researchers in oncology, ophthalmology, and other fields where pathological angiogenesis is a key factor.

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Mechanism of Action:

Rutin exerts its anti-angiogenic effects through several mechanisms:

- Inhibition of Vascular Endothelial Growth Factor (VEGF) Signaling: Rutin has been shown to suppress the expression and production of VEGF, a potent pro-angiogenic factor.[1][2] By downregulating VEGF, rutin can inhibit the activation of its receptors on endothelial cells, thereby blocking downstream signaling pathways that lead to endothelial cell proliferation, migration, and tube formation.[3][4]

- Modulation of Inflammatory Cytokines: Rutin can regulate the production of inflammatory cytokines by tumor-associated macrophages (TAMs). It has been observed to inhibit the production of pro-angiogenic cytokines such as Interleukin-1β (IL-1β) while stimulating the production of anti-angiogenic or pro-apoptotic cytokines like Tumor Necrosis Factor-α (TNF-α).[1][2]

- Inhibition of Endothelial Cell Proliferation, Migration, and Tube Formation: Key steps in the angiogenic process are directly inhibited by rutin. Studies have shown a dose-dependent reduction in the proliferation and migration of Human Umbilical Vein Endothelial Cells (HUVECs) upon treatment with rutin.[1][2] Furthermore, rutin effectively inhibits the formation of capillary-like structures (tube formation) by HUVECs in Matrigel assays.[1][2]

- Regulation of Hypoxia-Inducible Factor-1α (HIF-1α): Under hypoxic conditions, often found in the tumor microenvironment, HIF-1α is a key transcription factor that upregulates the expression of pro-angiogenic genes, including VEGF. Rutin has been shown to repress the hypoxia-induced overexpression of HIF-1α, suggesting another pathway through which it exerts its anti-angiogenic effects.

- Interaction with the Nitric Oxide (NO) Pathway: Rutin can induce endothelium-dependent vasorelaxation through the nitric oxide-guanylyl cyclase pathway.[5] While this effect is related to vascular tone, the modulation of nitric oxide synthase (eNOS) and NO production can also influence angiogenesis.[6]

Applications in Drug Development:

The anti-angiogenic properties of rutin position it as a potential candidate for the development of therapeutic agents.[7] Its ability to target multiple pathways involved in angiogenesis

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suggests it could be used as a standalone therapy or in combination with other anti-cancer drugs to inhibit tumor growth and metastasis.[8] Further research is warranted to explore its clinical efficacy and to investigate the potential of its derivatives, such as **rutin sulfate**, which may offer altered solubility or bioavailability profiles.

Quantitative Data Summary

The following tables summarize the quantitative data on the anti-angiogenic effects of rutin from various experimental models.

Table 1: In Vitro Anti-Angiogenic Effects of Rutin

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Experimental Model	Cell Type	Rutin Concentration	Observed Effect	Percentage Inhibition	Reference
Endothelial Cell Proliferation	HUVEC	25 µg/mL	Inhibition of proliferation	41.02%	[1][2]
Endothelial Cell Migration	HUVEC	5 µg/mL	Inhibition of migration	32.8%	[1][2]
10 µg/mL	Inhibition of migration	42.18%	[1][2]		
25 µg/mL	Inhibition of migration	87.5%	[1][2]		
Endothelial Cell Tube Formation	HUVEC	25 µg/mL	Maximum inhibition of tube formation	Not specified	[1][2]
Rat Aortic Ring Assay	Rat Aortic Rings	25 µg/mL	Inhibition of microvessel sprouting	52.8%	[2]
VEGF Production from TAMs	Tumor-Associated Macrophages	25 µg/mL	Inhibition of VEGF production	26.81%	[1][2]
IL-1β Production from TAMs	Tumor-Associated Macrophages	25 µg/mL	Inhibition of IL-1β production	34.21%	[1][2]

Table 2: In Vivo Anti-Angiogenic Effects of Rutin

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Experimental Model	Animal Model	Rutin Administration	Observed Effect	Percentage Inhibition	Reference
B16F-10 Melanoma Cell-Induced Capillary Formation	C57BL/6 mice	200 µM/kg b. wt. for 5 days	Inhibition of tumor-directed capillaries	43.35%	[1][9]

Experimental Protocols

Detailed methodologies for key experiments cited in the literature are provided below.

Rat Aortic Ring Assay

This ex vivo assay assesses the effect of compounds on the sprouting of new microvessels from a cross-section of the aorta.[10][11]

Materials:

- Thoracic aorta from a 6-8 week old rat
- Basement membrane extract (BME), such as Matrigel® or Cultrex®
- 48-well tissue culture plates
- Human endothelial serum-free medium (or other appropriate basal medium)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Rutin stock solution (dissolved in a suitable solvent like DMSO)[12]
- Surgical instruments (scissors, forceps)
- Stereomicroscope

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Protocol:

- Aorta Dissection and Ring Preparation:
  - Humanely euthanize a 6-8 week old rat and sterilize the thoracic area.
  - Excise the thoracic aorta and place it in a sterile petri dish containing cold, sterile PBS.[10]
  - Under a stereomicroscope, carefully remove the surrounding fibro-adipose tissue.[10]
  - Slice the aorta into 1 mm thick rings using a sterile surgical blade.[10]
  - Transfer the aortic rings to a fresh dish with cold, sterile PBS and keep them on ice.[10]
- Embedding Aortic Rings in BME:
  - Thaw the BME on ice overnight at 4°C.
  - Pre-cool a 48-well plate on ice.
  - Add 150 µL of cold BME to each well to form a dome.[10]
  - Place a single aortic ring in the center of each BME dome.[10]
  - Add another 150 µL of cold BME on top of each ring to completely embed it.[10]
  - Incubate the plate at 37°C for 30 minutes to allow the BME to polymerize.[10]
- Treatment and Incubation:
  - Prepare the culture medium: Human endothelial serum-free medium supplemented with 2% FBS, 1% Penicillin-Streptomycin.
  - Prepare different concentrations of rutin in the culture medium. Ensure the final solvent concentration is non-toxic to the cells (typically <0.1% DMSO).
  - Add 500 µL of the prepared medium (with or without rutin) to each well.[10]

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- Include a positive control (e.g., with a known angiogenic factor like VEGF) and a negative control (medium alone).
- Incubate the plate at 37°C in a humidified 5% CO_2 incubator for 6-12 days.[10]

- Quantification of Angiogenesis:
  - Monitor the sprouting of microvessels from the aortic rings daily using an inverted phase-contrast microscope.
  - Capture images of the rings at different time points.
  - Quantify the extent of angiogenesis by measuring the number and length of the microvessel sprouts using image analysis software (e.g., ImageJ).[13]

HUVEC Tube Formation Assay

This in vitro assay evaluates the ability of endothelial cells to form capillary-like structures on a basement membrane matrix.[7][8][14][15]

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium (EGM)
- Basement membrane extract (BME), such as Matrigel®
- 96-well tissue culture plates
- Rutin stock solution
- Calcein AM (for fluorescent visualization, optional)
- Inverted microscope with a camera

Protocol:

- Plate Coating with BME:

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- Thaw the BME on ice overnight at 4°C.
- Pre-cool a 96-well plate on ice.
- Add 50-100 µL of cold BME to each well, ensuring the bottom is evenly coated.[16]
- Incubate the plate at 37°C for 30-60 minutes to allow the BME to solidify.[16]

- Cell Seeding and Treatment:
  - Culture HUVECs in EGM until they reach 70-90% confluency. Use low passage cells (P2-P5) for best results.[3]
  - Harvest the HUVECs using trypsin and resuspend them in basal medium containing the desired concentrations of rutin.
  - Seed 1 x 10^4 to 2 x 10^4 HUVECs per well on top of the solidified BME.[16]
  - Include appropriate controls (vehicle control, positive control with an angiogenic stimulator).
- Incubation and Visualization:
  - Incubate the plate at 37°C in a humidified 5% CO_2 incubator for 4-18 hours.[16]
  - Monitor the formation of tube-like structures at regular intervals using an inverted microscope.
  - For quantitative analysis, the cells can be stained with Calcein AM before or after tube formation for fluorescent imaging.
- Quantification of Tube Formation:
  - Capture images of the tube networks.
  - Quantify angiogenesis by measuring parameters such as the total tube length, number of junctions, and number of loops using angiogenesis analysis software.

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Chick Chorioallantoic Membrane (CAM) Assay

This in vivo assay uses the highly vascularized chorioallantoic membrane of a developing chick embryo to assess angiogenesis.[17][18]

Materials:

- Fertilized chicken eggs
- Egg incubator
- Sterile gelatin sponges or filter paper discs
- Rutin solution
- Sterile PBS
- Forceps and scissors
- Stereomicroscope with a camera

Protocol:

- Egg Preparation and Incubation:
  - Obtain fertilized chicken eggs and incubate them at 37.5°C with 60-70% humidity.
  - On day 3 of incubation, create a small window in the eggshell to expose the CAM.
  - Seal the window with sterile tape and return the eggs to the incubator.
- Sample Application:
  - On day 8-10, when the CAM is well-developed, carefully open the window.
  - Prepare sterile gelatin sponges or filter paper discs soaked with different concentrations of rutin solution. A vehicle control (e.g., PBS) should also be prepared.
  - Gently place the sponges/discs on the CAM, avoiding major blood vessels.

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- Incubation and Observation:
  - Reseal the window and return the eggs to the incubator for another 48-72 hours.
  - After the incubation period, reopen the window and observe the area around the implant.
  - Capture images of the CAM vasculature using a stereomicroscope.
- Quantification of Angiogenesis:
  - Assess the anti-angiogenic effect by observing the formation of an avascular zone around the implant.
  - Quantify the results by counting the number of blood vessel branch points or measuring the total blood vessel length within a defined area around the implant using image analysis software.

Visualizations

The following diagrams illustrate the signaling pathways affected by rutin and a general experimental workflow for assessing its anti-angiogenic properties.

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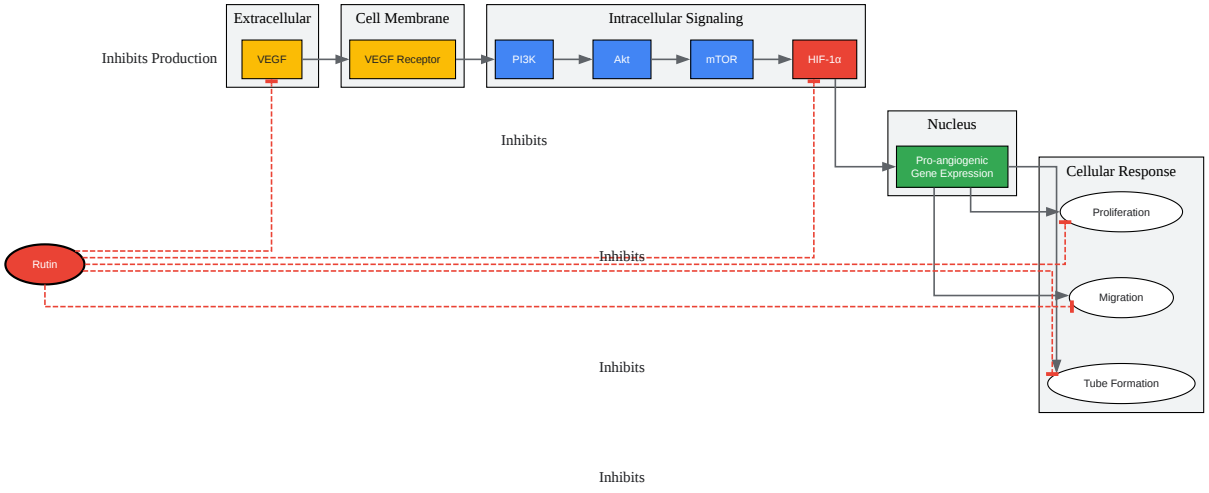

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Caption: Rutin's inhibitory effects on key angiogenesis signaling pathways.

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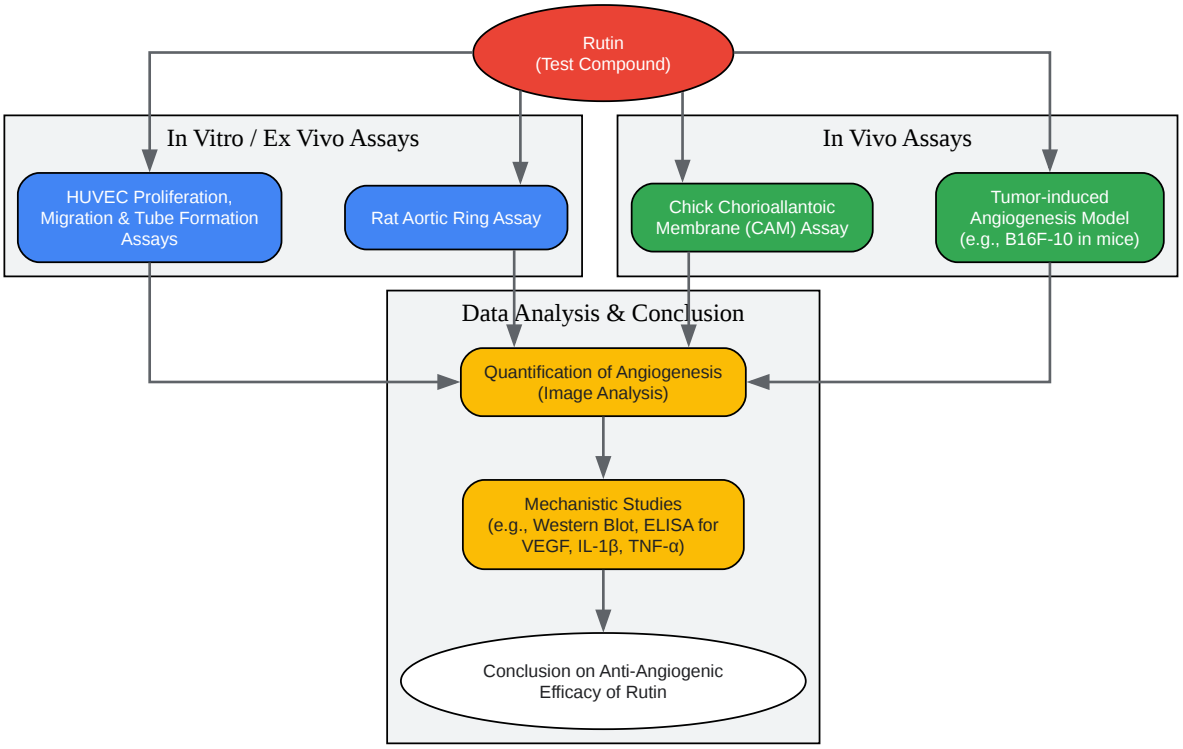

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